

Apoptozole: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: Apoptozole

Cat. No.: B1666067

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Apoptozole**, a potent inhibitor of Heat Shock Protein 70 (Hsp70), in experimental settings. Adherence to these guidelines is crucial for obtaining reliable and reproducible results.

Product Information

Apoptozole, also known as Apoptosis Activator VII, is a small molecule inhibitor targeting the ATPase domain of Hsc70 and Hsp70.[1][2] By inhibiting these chaperone proteins, **Apoptozole** can induce apoptosis in various cell lines, making it a valuable tool for cancer research and drug development.

Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	625.56 g/mol	[1][2][3][4]
Formula	C ₃₃ H ₂₅ F ₆ N ₃ O ₃	[2][4]
CAS Number	1054543-47-3	[3][4]
Appearance	White to off-white solid	[2]

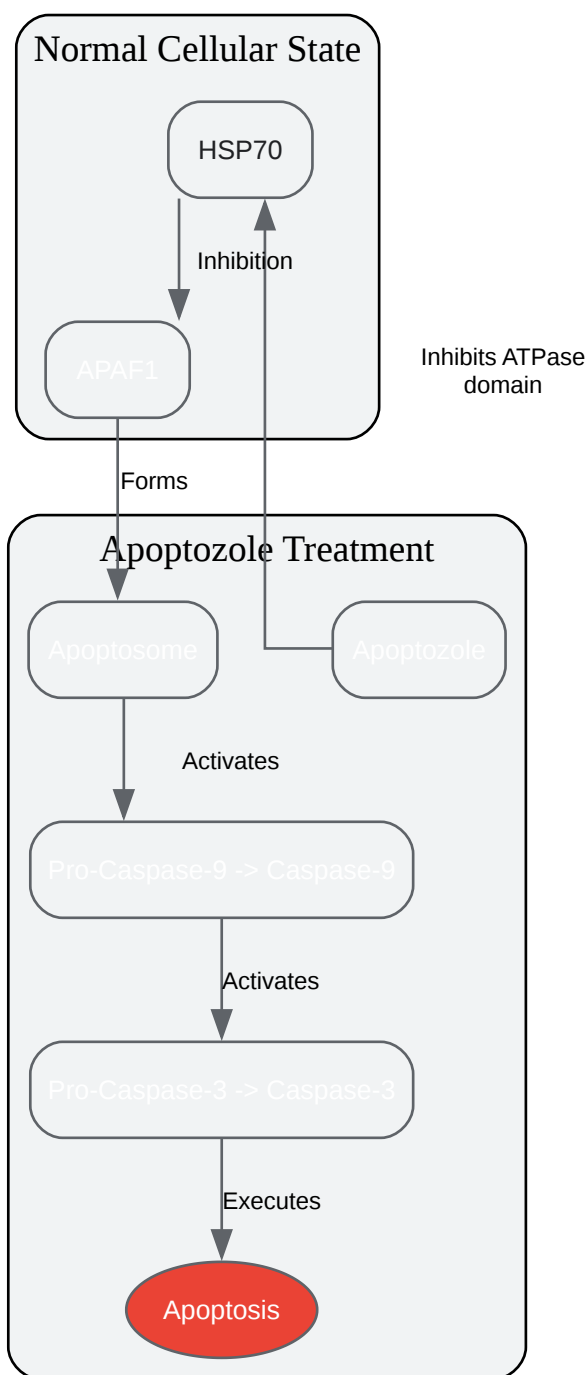
Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	≥ 100 mg/mL (≥ 159.86 mM)	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility.	[2][3]
Ethanol	24 mg/mL (38.37 mM)	Sonication is recommended to aid dissolution.	[5]
Water	Insoluble	[3]	
In Vivo Formulation 1	≥ 2.5 mg/mL (4.00 mM)	Clear solution in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.	[1][2]
In Vivo Formulation 2	2.5 mg/mL (4.00 mM)	Suspended solution in 10% DMSO and 90% (20% SBE-β-CD in Saline). Requires sonication.	[1][2]
In Vivo Formulation 3	≥ 2.5 mg/mL (4.00 mM)	Clear solution in 10% DMSO and 90% Corn Oil.	[1][2]

Mechanism of Action

Apoptozole functions as an inhibitor of the ATPase domain of both Hsc70 and Hsp70, with dissociation constants (Kd) of 0.21 μM and 0.14 μM, respectively.[1][3] Its primary mechanism involves the induction of caspase-dependent apoptosis.[3] This is achieved by blocking the interaction between HSP70 and Apoptotic Protease Activating Factor 1 (APAF-1).[3][5]

However, **Apoptozole** does not appear to affect the association of HSP70 with other proteins such as ASK1, JNK, or BAX.[1][2] It is important to note that some studies suggest **Apoptozole** may form aggregates in aqueous solutions, which could potentially lead to non-specific interactions.[6]



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Apoptozole's Mechanism of Action.

Experimental Protocols

Preparation of Apoptozole Stock Solutions

Materials:

- **Apoptozole** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **Apoptozole** vial to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to your vial of **Apoptozole**. For example, to 1 mg of **Apoptozole** (MW: 625.56), add 159.86 μ L of DMSO.
- Vortex the solution thoroughly until the **Apoptozole** is completely dissolved. Gentle warming (37°C) or sonication may be used to aid dissolution if necessary.[2]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 year or at -80°C for up to 2 years.[2]



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